

Osoresnontrine experimental variability reduction

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Compound Focus: Osoresnontrine

CAS No.: 1189767-28-9

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Osoresnontrine at a Glance

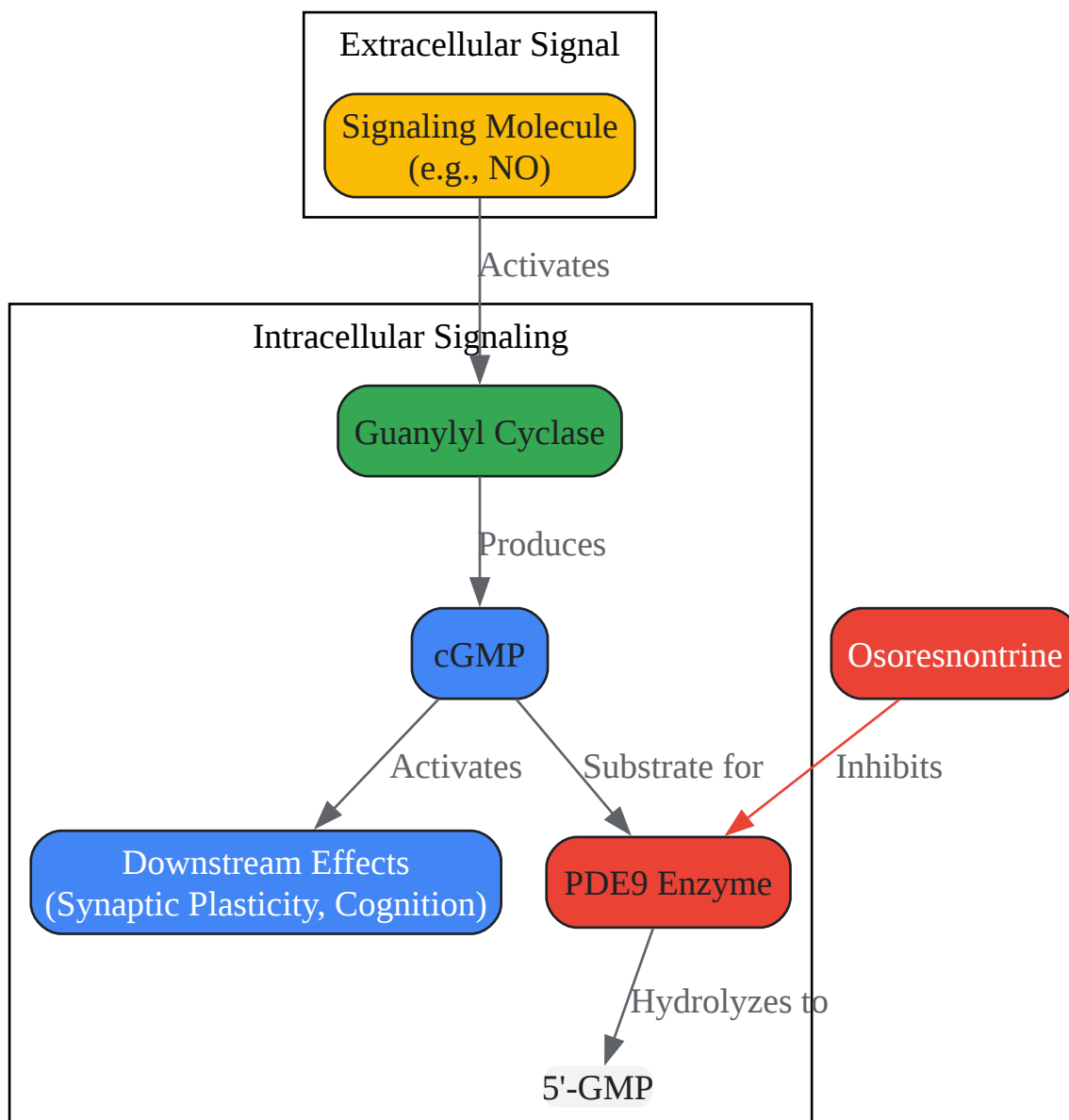
The table below summarizes the core quantitative and mechanistic data available from the literature.

Aspect	Details
Drug Name	Osoresnontrine [1]
Primary Target	Phosphodiesterase-9 (PDE9A) [1]
Therapeutic Context	Investigated for Alzheimer's Disease; potential for other CNS conditions [1] [2]
Key Mechanism of Action	Inhibits PDE9, blocking cGMP degradation. This increases brain cGMP levels, enhances synaptic plasticity (LTP), and improves cognitive function [1].
Reported Efficacy in Preclinical Models	Improves performance on cognitive tasks assessing working and episodic memory in rodents [1].
Relevant Quantitative Data	Not available in the current search results. Specific values for IC50, optimal dosing, or pharmacokinetic parameters are needed from dedicated studies.

Foundational Knowledge for Your Guides

Based on its mechanism, you can structure your troubleshooting around the following core concepts:

- **The cGMP Signaling Pathway:** **Osoresnontrine** acts by modulating the cyclic GMP (cGMP) pathway. The following diagram illustrates the key components and site of action for PDE9 inhibitors. You can integrate this into your guides to explain the drug's intended effect.



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- **Potential Sources of Variability:** While specific protocols for **Osoresnontrine** are not provided, general experimental variability in preclinical drug testing often arises from:
 - **Animal Models:** The specific genetic background, age, and health status of the rodents used can influence results [1].
 - **Dosing and Formulation:** The accuracy of dose preparation, route of administration, and stability of the compound solution are critical.
 - **Behavioral Assays:** Environmental factors like time of day, noise, and handler can affect outcomes in cognitive tests like the Morris water maze [1].
 - **Biomarker Measurement:** Techniques for measuring cGMP levels in the brain or CSF require meticulous standardization to be reliable [1].

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References

1. Discovery of Effective Inhibitors Against ... [pmc.ncbi.nlm.nih.gov]
2. Recent developments of phosphodiesterase inhibitors [frontiersin.org]

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